

# In-Depth Technical Guide: 5-Bromo-4-cyclopentylpyrimidine (CAS 951884-32-5)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *5-Bromo-4-cyclopropylpyrimidine*

Cat. No.: B597505

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the available scientific and commercial information for the chemical compound 5-Bromo-4-cyclopentylpyrimidine, identified by CAS number 951884-32-5. The document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and chemical synthesis. While public domain information on the biological activity and specific experimental applications of this compound is limited, this guide consolidates its known chemical properties, potential synthetic utility, and commercial availability. The scarcity of detailed experimental data suggests that 5-Bromo-4-cyclopentylpyrimidine is likely a novel or specialized chemical intermediate with potential for use in the synthesis of more complex molecules.

## Chemical Properties and Data

5-Bromo-4-cyclopentylpyrimidine is a substituted pyrimidine derivative. The presence of a bromine atom and a cyclopentyl group on the pyrimidine ring makes it a potentially versatile intermediate for further chemical modifications, such as cross-coupling reactions or nucleophilic substitutions, to generate a library of compounds for screening in drug discovery programs.

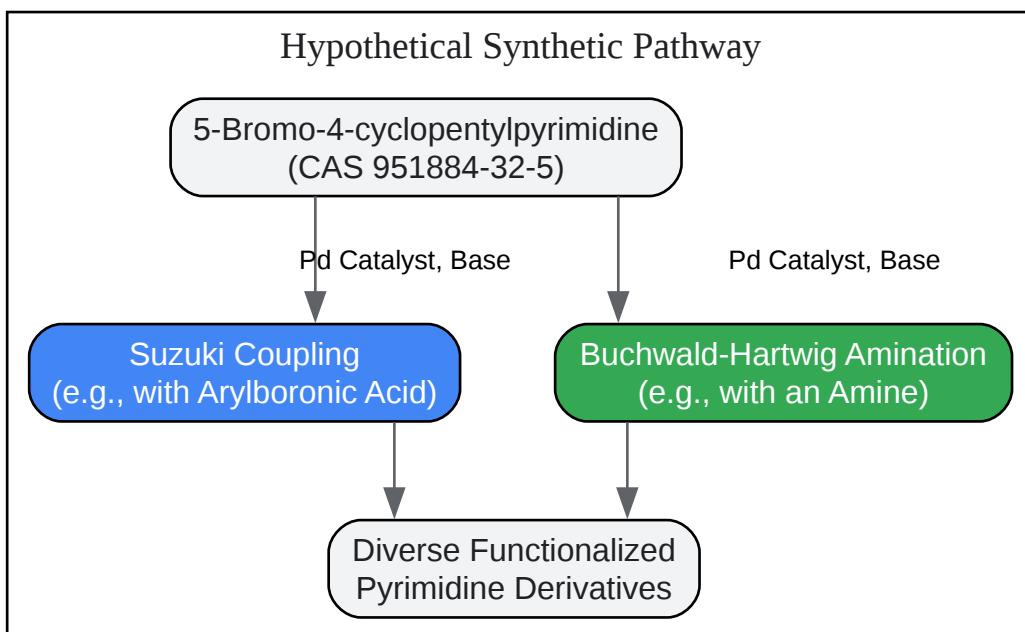
Property	Value	Source
CAS Number	951884-32-5	N/A
Chemical Name	5-Bromo-4-cyclopentylpyrimidine	N/A
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrN <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	227.10 g/mol	<a href="#">[1]</a>
Canonical SMILES	C1CCC(C1)C2=NC=NC=C2Br	N/A
Physical Description	Solid (predicted)	N/A
Storage Conditions	Sealed in dry, 2-8°C	N/A

Note: Some physical properties like melting point, boiling point, and density are not consistently reported across public sources and are therefore listed as predicted or not available.

## Potential Synthetic Utility

While specific experimental protocols for the direct use of 5-Bromo-4-cyclopentylpyrimidine are not readily available in the reviewed literature, its structure suggests its primary role as a chemical intermediate. The bromine atom at the 5-position of the pyrimidine ring is a key functional group that can participate in various organic reactions.

Below is a hypothetical synthetic workflow illustrating the potential use of 5-Bromo-4-cyclopentylpyrimidine as a building block in the synthesis of more complex molecules, a common strategy in medicinal chemistry.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-bromo-2-chloro-N-cyclopentylpyrimidin-4-amine synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 5-Bromo-4-cyclopentylpyrimidine (CAS 951884-32-5)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b597505#cas-number-951884-32-5-properties-and-suppliers>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)